

# Nalidixic acid stability and storage conditions for laboratory use

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nalidixic Acid

Cat. No.: B1676918

[Get Quote](#)

## Nalidixic Acid Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the stability and storage of **nalidixic acid** for laboratory use.

## Frequently Asked Questions (FAQs)

Q1: How should I store solid **nalidixic acid**?

A1: Solid **nalidixic acid** is stable for at least four years when stored at 4°C.[1] It can also be stored at room temperature, preferably between 15-30°C, in a dry, well-ventilated place away from light and strong oxidizing agents.[2][3][4] It is important to keep the container tightly closed.[2]

Q2: What is the recommended solvent for preparing **nalidixic acid** stock solutions?

A2: Due to its poor solubility in water (0.1 g/L), **nalidixic acid** stock solutions are typically prepared using an alkaline solution or an organic solvent. A common method is to dissolve it in sodium hydroxide (NaOH) solution. Alternatively, dimethyl sulfoxide (DMSO) or acetonitrile can be used.

Q3: How do I prepare a stock solution of **nalidixic acid** using sodium hydroxide?

A3: To prepare a 30 mg/mL stock solution, you can dissolve 900 mg of **nalidixic acid** and 360 mg of NaOH in 30 mL of distilled water. The solution should then be filter-sterilized.

Q4: What is the stability of **nalidixic acid** in different types of solutions?

A4: The stability of **nalidixic acid** is highly dependent on the storage conditions and the solvent used.

- Aqueous solutions (in NaOH): It is not recommended to store aqueous solutions for more than one day.
- DMSO stock solutions: When stored at -20°C, the solution is stable for up to one month, and at -80°C, it is stable for up to six months. To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution.

Q5: Is **nalidixic acid** sensitive to light?

A5: Yes, **nalidixic acid** is light-sensitive. Both the solid form and solutions should be protected from light.

## Troubleshooting Guide

Issue: My **nalidixic acid** solution has precipitated.

- Cause: This is often due to the low solubility of **nalidixic acid** in neutral or acidic aqueous solutions. If a stock solution prepared in NaOH is diluted into an acidic buffer, the **nalidixic acid** may precipitate out.
- Solution:
  - Ensure the final pH of your working solution is in the alkaline range. The solubility of **nalidixic acid** increases with pH.
  - When diluting a stock solution, add the **nalidixic acid** stock to the buffer slowly while stirring to facilitate dissolution.
  - If using an organic solvent like DMSO for the stock, ensure the final concentration of the organic solvent in your aqueous medium is low, as high concentrations may be toxic to

cells and can also lead to precipitation upon dilution.

Issue: I am observing reduced antibacterial activity of my **nalidixic acid** solution.

- Cause: This could be due to degradation of the **nalidixic acid**. As mentioned, aqueous solutions are not stable for long periods. Exposure to light can also cause degradation.
- Solution:
  - Always prepare fresh aqueous solutions of **nalidixic acid** for your experiments.
  - If using a stock solution stored at -20°C or -80°C, ensure it is within the recommended storage period (1 month and 6 months, respectively).
  - Protect your solutions from light by storing them in amber vials or wrapping the containers in foil.

## Data Summary

Table 1: Storage Conditions and Stability of **Nalidixic Acid**

Form	Solvent	Storage Temperature	Stability	Reference
Solid	N/A	4°C	≥ 4 years	
Solid	N/A	Room Temperature	Stable	
Stock Solution	DMSO	-20°C	1 month	
Stock Solution	DMSO	-80°C	6 months	
Aqueous Solution	0.5 M NaOH	Not Recommended	≤ 1 day	

Table 2: Solubility of **Nalidixic Acid** in Various Solvents

Solvent	Solubility	Reference
Water	0.1 g/L	
Acetonitrile	~1 mg/mL	
0.5 M NaOH	~50 mg/mL	
DMSO	6 mg/mL	
Chloroform	20 mg/mL	

## Experimental Protocols

Protocol 1: Preparation of a 30 mg/mL **Nalidixic Acid** Stock Solution in NaOH

Materials:

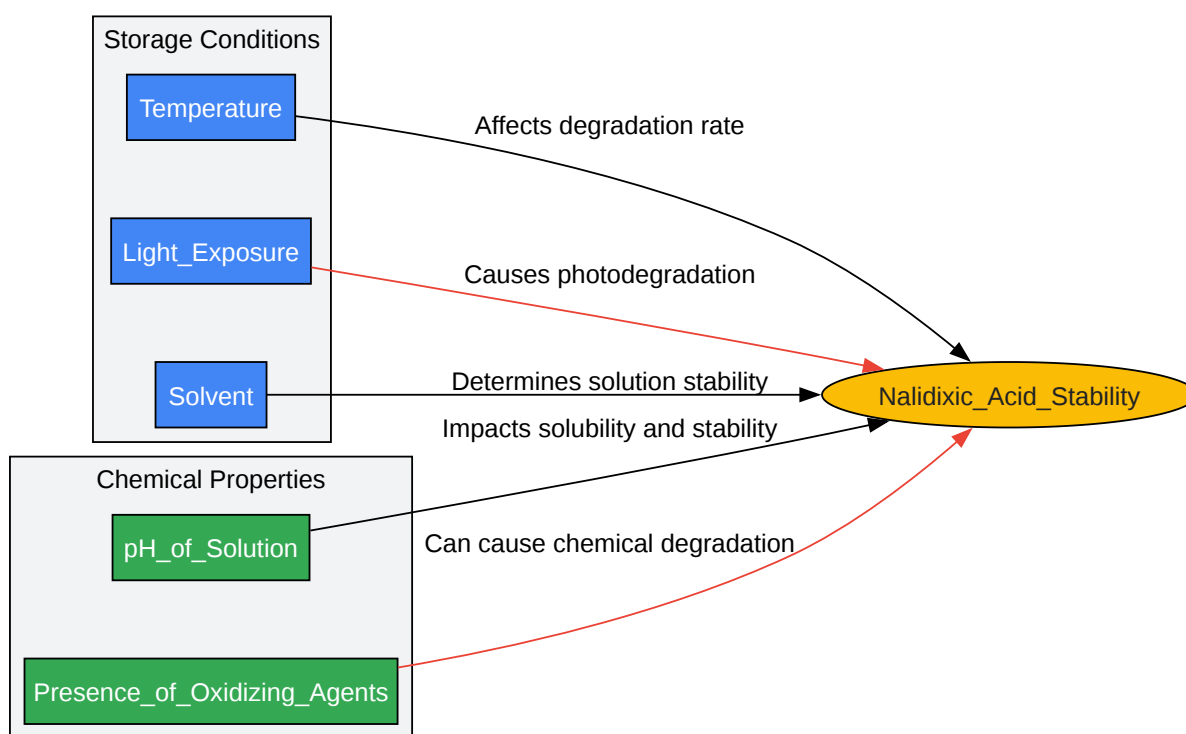
- **Nalidixic acid** powder
- Sodium hydroxide (NaOH)
- Distilled water (ddH<sub>2</sub>O)
- Sterile filter (0.22 µm)
- Sterile storage tubes

Procedure:

- Weigh out 900 mg of **nalidixic acid** and 360 mg of NaOH.
- Add the powders to a sterile container.
- Add 30 mL of ddH<sub>2</sub>O.
- Mix thoroughly until both the **nalidixic acid** and NaOH are completely dissolved. Gentle warming may be applied if necessary.
- Filter-sterilize the solution using a 0.22 µm syringe filter into a sterile container.

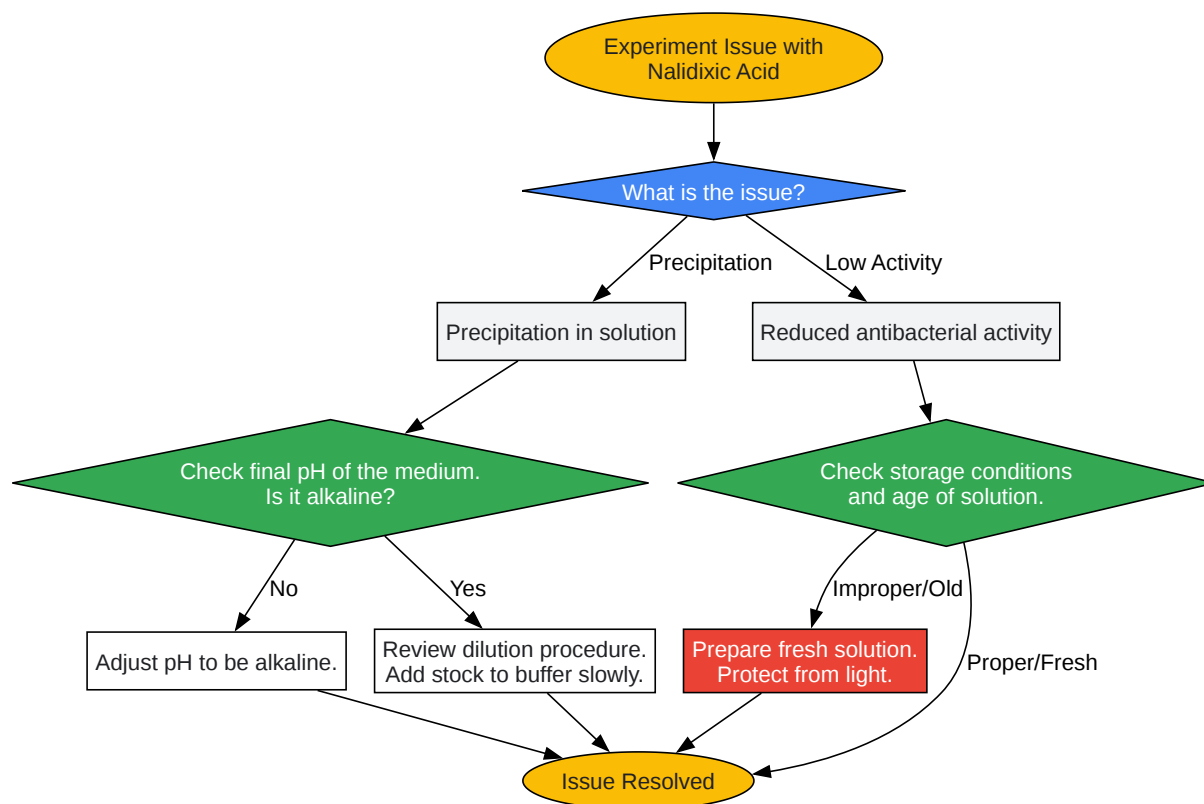
- Aliquot the sterilized stock solution into smaller, single-use volumes in sterile tubes.
- Store the aliquots at -20°C for up to one month.

## Visual Guides



[Click to download full resolution via product page](#)

Caption: Factors influencing the stability of **nalidixic acid**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for common **nalidixic acid** issues.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. [oxfordlabchem.com](https://oxfordlabchem.com) [[oxfordlabchem.com](https://oxfordlabchem.com)]
- 3. Nalidixic Acid | C<sub>12</sub>H<sub>12</sub>N<sub>2</sub>O<sub>3</sub> | CID 4421 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. Nalidixic acid | 389-08-2 [[chemicalbook.com](https://chemicalbook.com)]
- To cite this document: BenchChem. [Nalidixic acid stability and storage conditions for laboratory use]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676918#nalidixic-acid-stability-and-storage-conditions-for-laboratory-use>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)